

A Comprehensive Technical Guide to the Safe Handling of 2-Phenylethanol-13C2

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Compound of Interest

Compound Name: 2-Phenylethanol-13C2

Cat. No.: B12383947

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling procedures for **2-Phenylethanol-13C2**. While a specific Safety Data Sheet (SDS) for the 13C2 isotopically labeled version is not readily available, the safety protocols are predicated on the well-established data for its non-labeled analogue, 2-Phenylethanol. Isotopic substitution with ¹³C is not expected to alter the chemical reactivity or toxicity of the molecule. This document synthesizes available data to ensure safe laboratory practices.

Section 1: Chemical and Physical Properties

2-Phenylethanol is a colorless, viscous liquid with a characteristic floral, rose-like odor. It is slightly soluble in water and miscible with ethanol.


Property	Value
Molecular Formula	C ₈ H ₁₀ O (for unlabeled)
Boiling Point	219-221 °C
Melting Point	-27 °C
Density	1.02 g/mL at 20 °C
Flash Point	96 °C
Vapor Density	4.22


Section 2: Hazard Identification and GHS Classification


2-Phenylethanol is considered a hazardous substance. The following table summarizes its classification under the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	Harmful if swallowed (H302)[1]
Acute Toxicity, Dermal	Category 3	Toxic in contact with skin (H311)[1]
Serious Eye Damage/Eye Irritation	Category 2A	Causes serious eye irritation (H319)[1]
Skin Corrosion/Irritation	Category 2	Causes skin irritation (H315)[1]

Pictograms:

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Signal Word: Warning[2]

Section 3: Toxicological Data

Route of Exposure	Species	Value
Oral LD50	Rat	1790 mg/kg[3]
Dermal LD50	Rabbit	790 mg/kg[3]
Skin Irritation	Rabbit	Moderate (100 mg/24h)[3]

Section 4: Safe Handling and Experimental Protocols

Adherence to the following protocols is crucial to minimize risk when handling **2-Phenylethanol-13C2**.

4.1 Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[4]
- Ensure that eyewash stations and safety showers are readily accessible.[2]

4.2 Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles with side shields or a face shield.[3][4]
- Hand Protection: Chemical-resistant gloves (e.g., PVC) are required.[3] For prolonged or repeated contact, gloves with a protection class of 5 or higher (breakthrough time > 240 minutes) are recommended. For brief contact, a protection class of 3 or higher (> 60 minutes) is suitable.[3]
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[4]

4.3 General Hygiene Practices:

- Do not eat, drink, or smoke in laboratory areas.[1]

- Wash hands thoroughly after handling the substance.[1]
- Avoid contact with skin, eyes, and clothing.[2][4]
- Remove and wash contaminated clothing before reuse.[1]

4.4 Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][5]
- Protect from light and oxidizing agents.[5]
- The substance may form explosive peroxides upon prolonged storage, especially in the presence of air and light.[3] It is recommended to date containers upon receipt and opening. Unopened containers may be stored for up to 18 months, while opened containers should not be kept for more than 12 months.[3]

Section 5: Emergency Procedures

5.1 First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[1]
- In Case of Skin Contact: Immediately remove contaminated clothing. Rinse the affected skin area with plenty of water.[1] Seek medical attention as this substance is toxic in contact with skin.[1]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[1]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1]

5.2 Accidental Release Measures:

- Evacuate personnel from the area.

- Remove all sources of ignition.[3]
- Ventilate the area.
- Wear appropriate PPE as described in Section 4.2.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a sealed container for proper disposal.[1]

5.3 Fire-Fighting Measures:

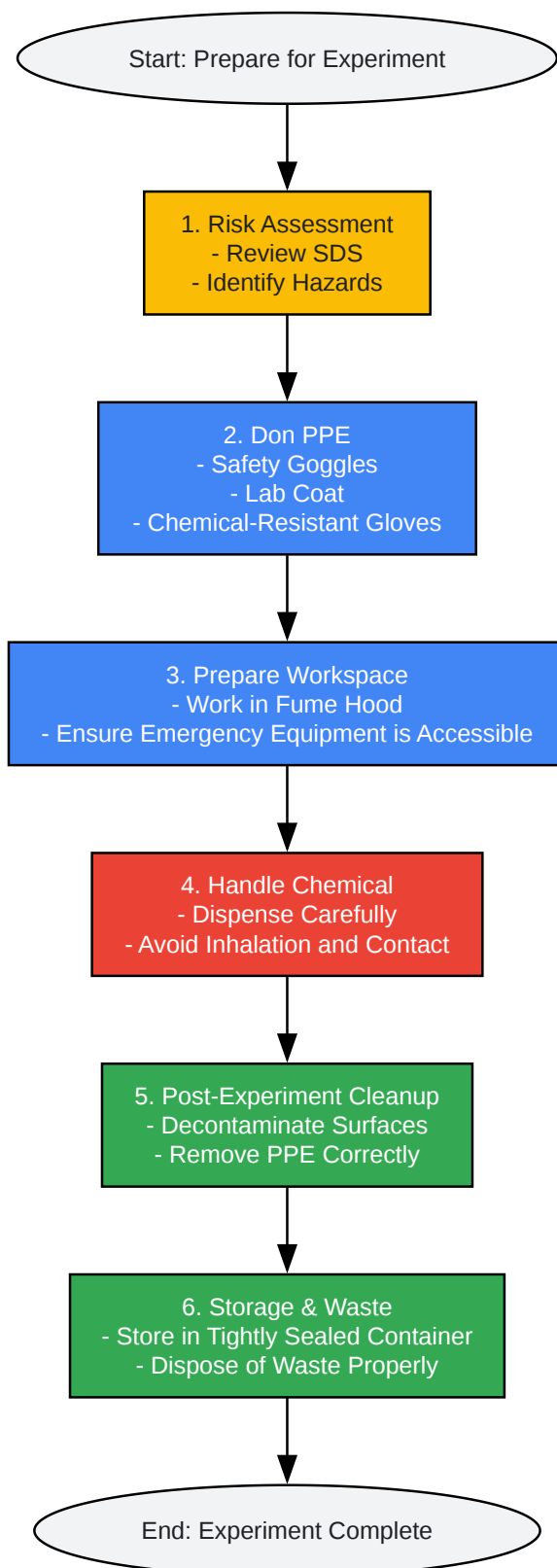
- 2-Phenylethanol is a combustible liquid.[3]
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.
[5]

Section 6: Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. This material and its container must be disposed of as hazardous waste.[3]

Section 7: Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **2-Phenylethanol-13C2** in a laboratory setting.



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Caption: Workflow for the safe handling of **2-Phenylethanol-13C2**.

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